

# 1-Benzyl-4-methylpiperidin-3-one hydrochloride

## CAS number 1303968-15-1

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: 1-Benzyl-4-methylpiperidin-3-one  
hydrochloride

Cat. No.: B1392318

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An In-Depth Technical Guide to **1-Benzyl-4-methylpiperidin-3-one hydrochloride** (CAS: 1303968-15-1): A Key Intermediate in Modern Drug Discovery

## Introduction

**1-Benzyl-4-methylpiperidin-3-one hydrochloride** (CAS No. 1303968-15-1) is a heterocyclic ketone of significant interest to the pharmaceutical and organic synthesis sectors.<sup>[1][2]</sup> While a seemingly specialized molecule, it serves as a critical building block, most notably as a key intermediate in the synthesis of Tofacitinib.<sup>[3][4]</sup> Tofacitinib, a Janus kinase (JAK) inhibitor, is a prominent therapeutic agent for autoimmune diseases, making the efficient and reliable synthesis of its precursors a topic of high importance for drug development professionals.

This guide provides a comprehensive technical overview of **1-Benzyl-4-methylpiperidin-3-one hydrochloride**, moving from its fundamental physicochemical properties and analytical characterization to its synthesis, core applications, and safe handling protocols. The narrative is grounded in the perspective of a senior application scientist, emphasizing not just the "what" but the "why" behind the methodologies, to empower researchers in their drug discovery and development endeavors. The N-benzyl piperidine (N-BP) structural motif, central to this molecule, is frequently utilized by medicinal chemists as a versatile tool to fine-tune both the efficacy and physicochemical properties of drug candidates, offering crucial interactions with target proteins.<sup>[5][6]</sup>

## Part 1: Physicochemical Properties and Analytical Characterization

The foundational step in utilizing any chemical intermediate is a thorough understanding of its identity and purity. The hydrochloride salt form of 1-Benzyl-4-methylpiperidin-3-one offers enhanced stability and solubility in certain solvents compared to its free base, making it amenable to various reaction conditions and simplifying handling.

### Chemical and Physical Data Summary

All quantitative data for **1-Benzyl-4-methylpiperidin-3-one hydrochloride** is summarized in the table below for easy reference.

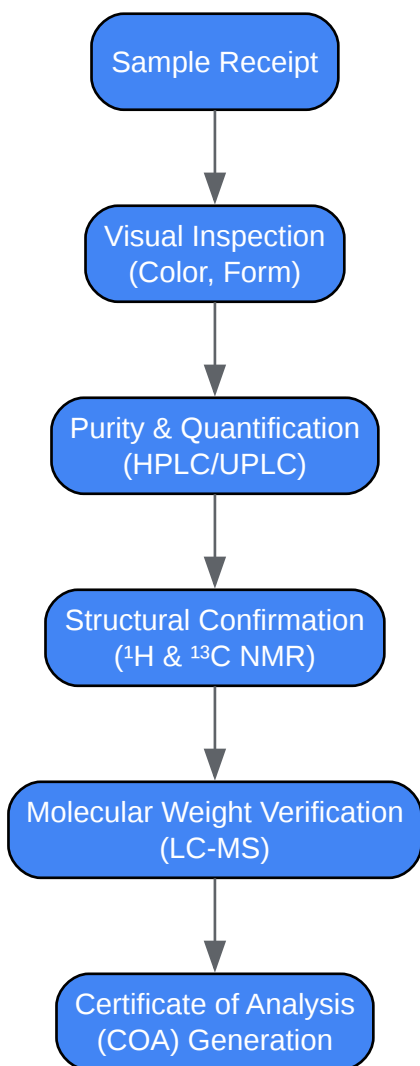
Property	Value	Source(s)
CAS Number	1303968-15-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IUPAC Name	1-benzyl-4-methylpiperidin-3-one;hydrochloride	<a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> H <sub>18</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	239.74 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
SMILES	<chem>CC1CCN(CC1=O)CC2=CC=C C=C2.Cl</chem>	<a href="#">[2]</a>
InChIKey	PZBKCGGUKLHTJJ- UHFFFAOYSA-N	<a href="#">[2]</a>
Appearance	White to off-white solid (typical)	<a href="#">[1]</a>
Purity	Typically ≥97%	<a href="#">[9]</a>
Storage	Inert atmosphere, 2-8°C, protected from moisture	<a href="#">[7]</a> <a href="#">[10]</a>

### Analytical Workflow

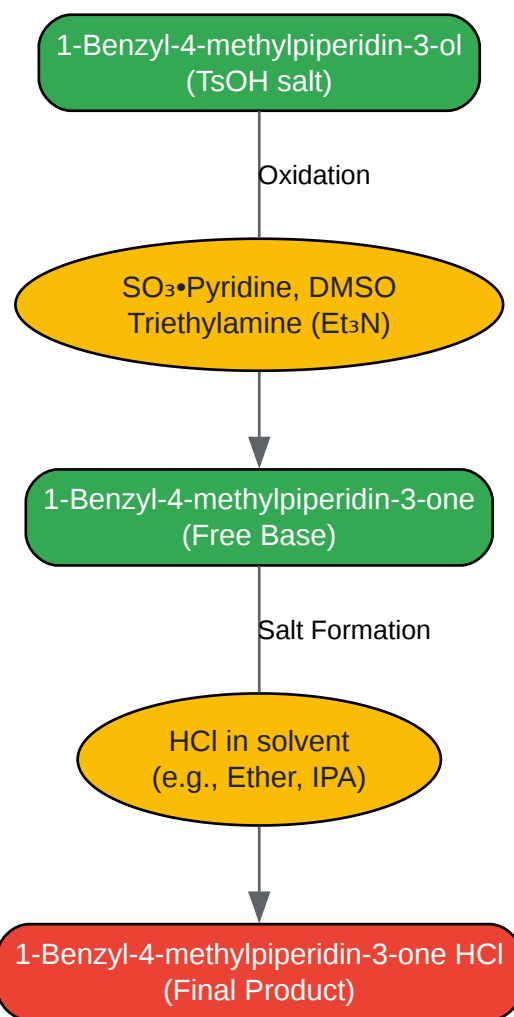
A robust analytical workflow is critical to validate the identity and quality of the starting material, ensuring the reliability of subsequent synthetic steps. The process is self-validating, with each

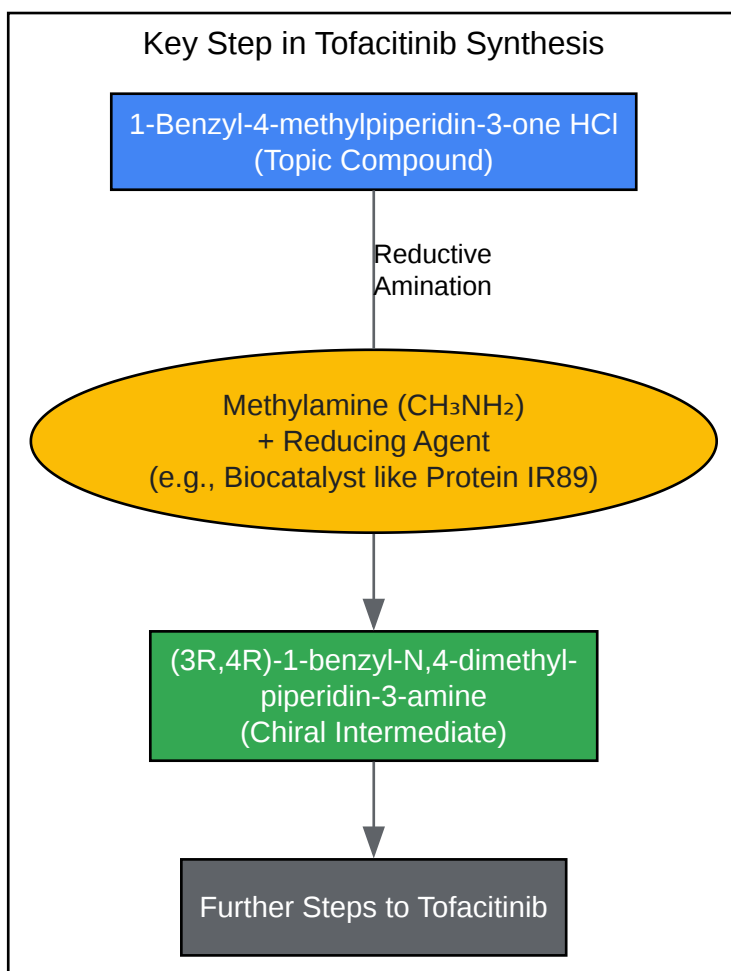
step confirming a different aspect of the compound's profile.

## Analytical Characterization Workflow



## Synthesis Pathway





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## References

- 1. [pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]
- 2. 1-Benzyl-4-methylpiperidin-3-one hydrochloride | C<sub>13</sub>H<sub>18</sub>ClNO | CID 53407171 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 1-Benzyl-4-methyl-piperidin-3-one hydrochloride CAS#: 1303968-15-1 [m.chemicalbook.com]
- 4. 1-Benzyl-4-methyl-piperidin-3-one hydrochloride | 1303968-15-1 [chemicalbook.com]
- 5. N-Benzyl piperidine Fragment in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. 1303968-15-1|1-Benzyl-4-methylpiperidin-3-one hydrochloride|BLD Pharm [bldpharm.com]
- 8. CAS 1303968-15-1 | Sigma-Aldrich [sigmaaldrich.com]
- 9. 1-Benzyl-4-methylpiperidin-3-one hydrochloride [cymitquimica.com]
- 10. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [1-Benzyl-4-methylpiperidin-3-one hydrochloride CAS number 1303968-15-1]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1392318#1-benzyl-4-methylpiperidin-3-one-hydrochloride-cas-number-1303968-15-1]

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